

Technical Support Center: In-Vivo Dosage & Administration

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Compound of Interest

Compound Name: *1-Allyl-3-(thiophen-2-yl)urea*

CAS No.: 1791285-73-8

Cat. No.: B2459771

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Status: Operational Support Tier: Level 3 (Senior Application Scientist) Topic: Refining Dosage, Formulation, and Administration for Rodent Studies

Module 1: Formulation & Solubility Troubleshooting

Objective: Ensure the drug is delivered in a form that is bioavailable and non-toxic.

Q: My compound precipitates immediately upon injection. How do I stabilize the formulation?

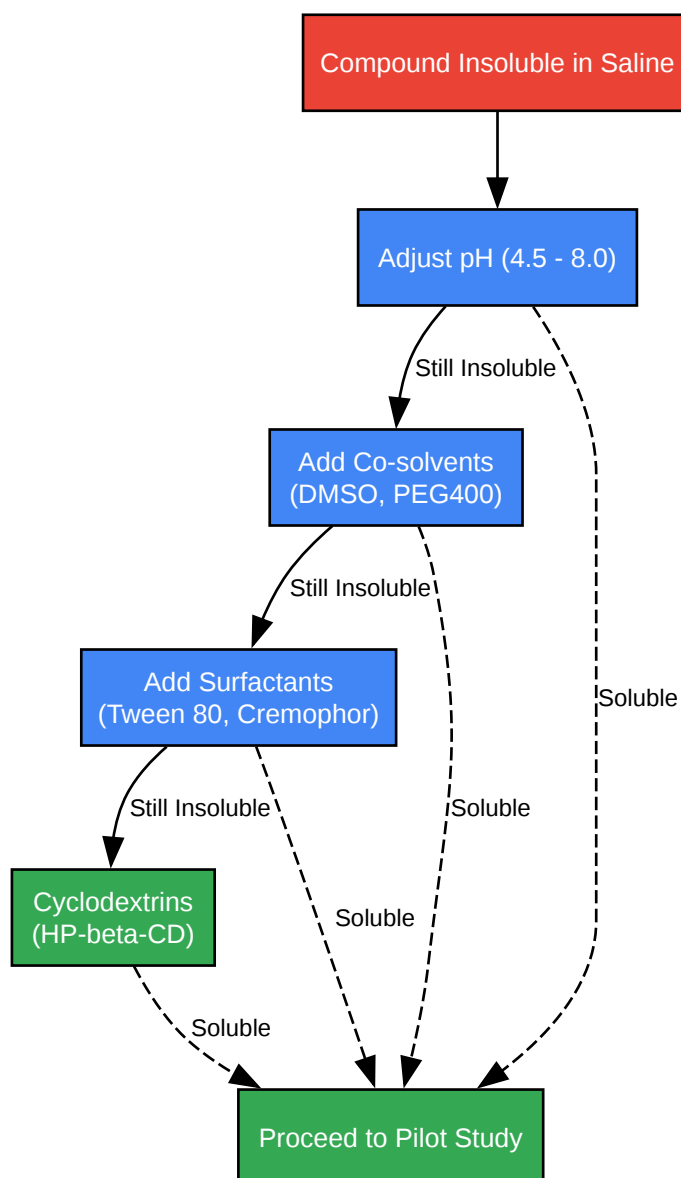
A: Precipitation at the injection site causes local tissue necrosis and erratic pharmacokinetic (PK) data. You must move systematically through a solubility decision tree before dosing.^[1]

The "Golden Rule" of Vehicles: The ideal vehicle is physiological saline (0.9% NaCl) or PBS. If your compound is insoluble here, follow this logic:

- pH Adjustment: Many compounds are weak acids or bases. Adjusting pH (within physiological limits: 4.5–8.0) can often solubilize them.

- Co-solvents: If pH fails, add water-miscible organic solvents (e.g., DMSO, PEG400, Ethanol). Warning: High concentrations cause hemolysis (IV) or peritonitis (IP).
- Surfactants: Use non-ionic surfactants (e.g., Tween 80, Cremophor EL) to form micelles.
- Complexation: Use Cyclodextrins (e.g., HP- β -CD) to encapsulate hydrophobic drugs.

Visual Guide: Vehicle Selection Workflow



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Caption: Systematic workflow for solubilizing hydrophobic compounds while maintaining physiological compatibility.

Module 2: Route-Specific Technical Support

Objective: Minimize technical error and animal stress during administration.

Reference Data: Maximum Administration Volumes

Exceeding these limits triggers physiological stress (e.g., hypertension, reflux) that confounds data.

Route	Site	Mouse (25g)	Rat (250g)	Key Constraint
Oral (PO)	Stomach	10 mL/kg (0.25 mL)	10 mL/kg (2.5 mL)	Max 20 mL/kg only if aqueous & non-toxic.
Intravenous (IV)	Tail Vein	5 mL/kg (0.125 mL)	5 mL/kg (1.25 mL)	Bolus injection. Slow infusion can be higher.
Subcutaneous (SC)	Flank/Scruff	10 mL/kg (0.25 mL)	5 mL/kg (1.25 mL)	Limit per site. Multiple sites allowed.[2]
Intraperitoneal (IP)	Abdomen	20 mL/kg (0.5 mL)	10 mL/kg (2.5 mL)	Avoid if drug is irritating (pH < 4.5).

(Data synthesized from LASA and Turner et al. guidelines [1, 2])

Troubleshooting: Oral Gavage (PO)

Q: My animals are gasping or showing respiratory distress immediately after gavage. A: This indicates aspiration (fluid entering the lungs) or esophageal trauma.

- Immediate Action: Euthanize the animal humanely; data from a distressed animal is invalid.

- Root Cause 1: Tube Length. The tube is likely too short (dispensing in esophagus) or too long (perforating stomach).
 - Correction: Measure the tube from the nose tip to the last rib. Mark this length on the tube.
- Root Cause 2: Forcing the Swallow.
 - Correction: Never force the tube. Allow the animal to swallow the tube down. If resistance is felt, withdraw and rotate slightly.
- Refinement Tip: Dip the gavage needle in a 5% sucrose solution before insertion. This encourages the swallow reflex and reduces cortisol spikes [3].

Troubleshooting: Tail Vein Injection (IV)

Q: I cannot visualize the vein, or the vein "blows" (swells) upon injection. A: Tail vein injections require vasodilation and precise depth control.

- Step 1: Vasodilation. The veins must be dilated.[3][4] Place the mouse in a warming chamber (37-38°C) for 5–10 minutes. Do not overheat.
- Step 2: The Angle. Insert the needle (27–30G) at a shallow angle (10–15°) in the lower third of the tail.
- Step 3: Verification. Do NOT aspirate (pull back). The veins are too small and will collapse. Instead, inject a tiny amount.
 - Correct: The vein clears (becomes transparent) as the fluid displaces blood.
 - Incorrect: A white blister forms (subcutaneous injection). Stop immediately and move proximally (closer to the body) for the next attempt.

Module 3: Dose Optimization & Safety Strategy

Objective: Translate efficacy/toxicity data accurately without overdosing.

Q: How do I convert a safe animal dose to a human starting dose (or vice versa)?

A: Do not scale by body weight (mg/kg) alone. You must use Body Surface Area (BSA) Normalization. Metabolic rate correlates more closely with surface area than mass.

The FDA Scaling Formula:

Simplified Conversion Factors (

): To convert Animal Dose (mg/kg)

Human Equivalent Dose (HED, mg/kg), divide by the factor below:

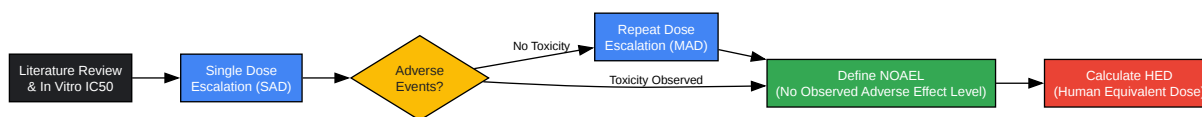
- Mouse (~3): Divide Mouse Dose by 12.3.
- Rat (~6): Divide Rat Dose by 6.2.
- Monkey (~12): Divide Monkey Dose by 3.1.

(Source: FDA Guidance for Industry [4])

Q: What is the logical workflow for finding the Maximum Tolerated Dose (MTD)?

A: Do not jump straight to efficacy doses. Follow a "3+3" or "Up-and-Down" escalation design to define the therapeutic window.

Visual Guide: Dose Escalation Logic



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Caption: Workflow for determining safe starting doses. SAD = Single Ascending Dose; MAD = Multiple Ascending Dose.

References

- Diehl, K.H., et al. (2001).[5] "A good practice guide to the administration of substances and removal of blood, including routes and volumes." *Journal of Applied Toxicology*, 21(1), 15-23.
- Turner, P.V., et al. (2011). "Administration of Substances to Laboratory Animals: Routes of Administration and Factors to Consider." *Journal of the American Association for Laboratory Animal Science*, 50(5), 600-613.
- Hoggatt, A.F., et al. (2010). "A Spoonful of Sugar Helps the Medicine Go Down: A Novel Technique to Improve Oral Gavage in Mice." *Journal of the American Association for Laboratory Animal Science*, 49(3), 329-334.
- U.S. Food and Drug Administration (FDA). (2005).[6] "Guidance for Industry: Estimating the Maximum Safe Starting Dose in Initial Clinical Trials for Therapeutics in Adult Healthy Volunteers."

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